

Thermodynamic Profile & Characterization of 2,4-Dimethylphenol

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2,4-Dimethylol phenol

CAS No.: 2937-60-2

Cat. No.: B1211358

[Get Quote](#)

A Technical Guide for Research & Development

Executive Summary

2,4-Dimethylphenol (2,4-DMP) is a substituted phenolic compound critical to the synthesis of antioxidants, pharmaceuticals, and agrochemicals.^[1] Its thermodynamic behavior—specifically its low melting point near ambient temperature and significant volatility—presents unique challenges in purification, storage, and process engineering. This guide synthesizes authoritative physicochemical data, thermochemical properties, and validated experimental protocols to support precise handling and application of 2,4-DMP in high-purity environments.

Physicochemical Identity & Purity

Accurate thermodynamic characterization begins with strict identity verification. 2,4-DMP exists as a crystalline solid or supercooled liquid at room temperature, necessitating precise temperature control during handling.

Property	Data
IUPAC Name	2,4-Dimethylphenol
CAS Registry Number	105-67-9
Molecular Formula	C ₈ H ₁₀ O
Molecular Weight	122.16 g/mol
SMILES	<chem>Cc1ccc(O)c(C)c1</chem>
InChI Key	KUFFULVDNCHOFZ-UHFFFAOYSA-N
Appearance	Colorless crystals or amber liquid (oxidizes upon exposure)
Purity Requirement	>98% (GC) for thermodynamic validity

Phase Transition Thermodynamics

Understanding the phase transitions of 2,4-DMP is vital for process design, particularly for crystallization and distillation units.

Solid-Liquid Equilibrium

The melting point of 2,4-DMP is proximal to standard ambient temperature (25°C), which often results in a "slush" state during transport.

- Melting Point (): 22.0 °C – 26.0 °C (Standard: ~25.4 °C) [1, 2]
- Enthalpy of Fusion (): 12.76 kJ/mol at 297.3 K [3]
 - Technical Insight: The relatively low enthalpy of fusion suggests a disordered crystal lattice, common in methylated phenols, facilitating easy supercooling.

Liquid-Vapor Equilibrium

2,4-DMP exhibits significant volatility at elevated temperatures, requiring robust containment.

- Boiling Point (): 211.0 °C – 212.0 °C (at 760 mmHg) [1]
- Enthalpy of Vaporization ():
 - ~64.96 kJ/mol at 210.98 °C (Boiling Point) [4][2]
 - ~48.4 kJ/mol (Standard Reference) [3][3]

Critical Properties (Predicted)

Experimental critical data for xlenols is rare due to thermal instability at high temperatures. The following are correlated values based on group contribution methods (Joback/DWSIM) [5].

- Critical Temperature (): 739.55 K
- Critical Pressure (): 4.83 MPa
- Critical Volume (): 0.445 m³/kmol

Vapor Pressure & Volatility

Accurate vapor pressure modeling is essential for estimating environmental fate and designing vacuum distillation systems.

Antoine Equation Parameters

The vapor pressure (

) in bar can be calculated using the Antoine equation:

Temperature (

) in Kelvin.[3]

Parameter	Value	Validity Range (K)	Source
A	4.19167	417.5 – 485.5	NIST [3]
B	1595.54		
C	-102.913		

- Low-Temperature Vapor Pressure: ~0.1 mmHg at 25 °C [6].[4]
- Flash Point: >110 °C (Closed Cup).

Thermochemistry

Energy content and stability data are crucial for safety assessments and reaction calorimetry.

- Standard Enthalpy of Formation (ΔH_f°):
(): -228.8 ± 1.4 kJ/mol [3]
- Standard Enthalpy of Combustion (ΔH_c°):
(): -4348.47 ± 0.92 kJ/mol [3]
 - Safety Note: The high enthalpy of combustion indicates significant energy release during fire events.

Experimental Protocol: Purity & Melting Point Determination

Methodology: Differential Scanning Calorimetry (DSC) Objective: To determine the absolute purity and precise melting onset of 2,4-DMP samples.

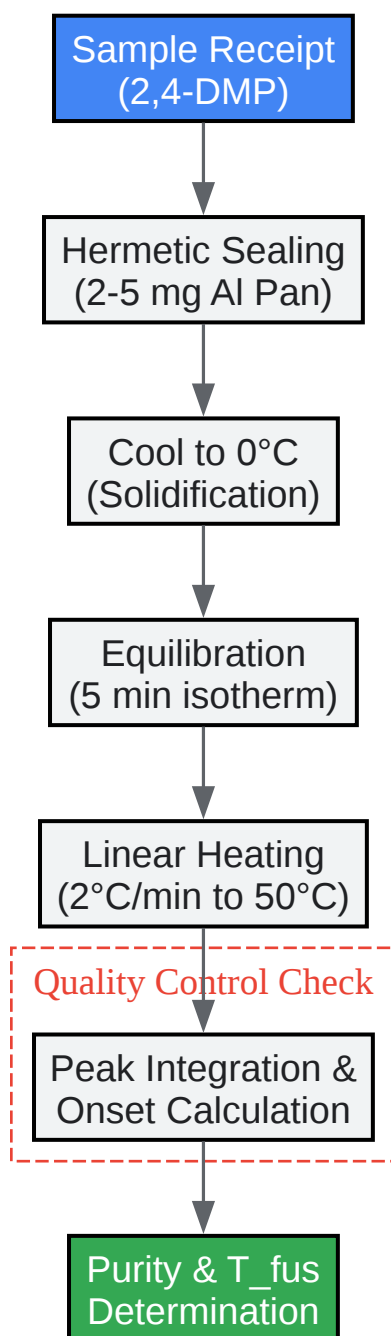
Protocol Workflow

- Sample Preparation: Hermetically seal 2–5 mg of 2,4-DMP in an aluminum pan. Ensure the sample is fully solidified (cool to 0°C if necessary).
- Equilibration: Hold sample at 0°C for 5 minutes to ensure thermal equilibrium.
- Heating Ramp: Heat from 0°C to 50°C at a rate of 2°C/min (low rate required for precise onset detection).
- Data Analysis:
 - Determine

(extrapolated onset temperature).
 - Integrate the endothermic peak to find

.
 - Apply the Van't Hoff equation to the melting peak shape to calculate molar purity (fraction melted vs. temperature).

Workflow Visualization



[Click to download full resolution via product page](#)

Figure 1: DSC workflow for thermodynamic purity assessment of 2,4-Dimethylphenol.

Applications in Drug Development & Synthesis

Solubility Profile

For drug formulation and extraction, solubility is the limiting factor.

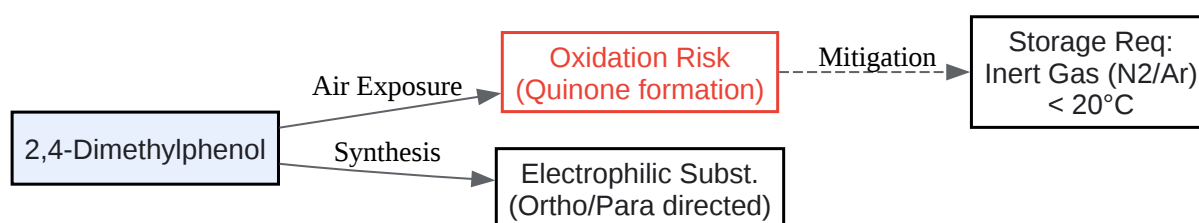
- Water Solubility: 0.5 g/100 mL (25 °C) – Slightly soluble.
- Organic Solubility: Miscible with ethanol, diethyl ether, and chloroform.
- Partition Coefficient (): 2.30 – 2.61 [4].
 - Implication: Moderate lipophilicity suggests good membrane permeability but requires co-solvents for aqueous delivery.

Synthetic Utility

2,4-DMP serves as a precursor for:

- Pharmacophores: Synthesis of aryloxy-based drugs.
- Antioxidants: Precursor to hindered phenols (e.g., Vitamin E analogs).
- Agrochemicals: Intermediate for specific fungicides.

Stability Logic



[Click to download full resolution via product page](#)

Figure 2: Stability and reactivity logic flow for 2,4-DMP handling.

References

- Lide, D. R. CRC Handbook of Chemistry and Physics. 88th Edition. CRC Press.
- O'Neil, M. J. The Merck Index: An Encyclopedia of Chemicals, Drugs, and Biologicals. 14th Edition. Merck & Co., Inc.

- NIST Chemistry WebBook. Phenol, 2,4-dimethyl- Thermochemical Data. Standard Reference Data Number 69. [Link](#)
- PubChem. 2,4-Dimethylphenol (Compound). National Library of Medicine. [Link](#)
- ACS Journal of Chemical & Engineering Data. Effective Thermophysical Constants of Thousands of Fluids. [Link](#)
- Sigma-Aldrich. Safety Data Sheet: 2,4-Dimethylphenol. [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 2,4-Dimethylphenol | 105-67-9 [chemicalbook.com]
- 2. 2,4-Dimethylphenol | C₈H₁₀O | CID 7771 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Phenol, 2,4-dimethyl- [webbook.nist.gov]
- 4. 2,4-xyleneol | CAS#:105-67-9 | Chemsrce [chemsrc.com]
- To cite this document: BenchChem. [Thermodynamic Profile & Characterization of 2,4-Dimethylphenol]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1211358/docs#thermodynamic-profile-characterization-of-2-4-dimethylphenol\]](https://www.benchchem.com/product/b1211358/docs#thermodynamic-profile-characterization-of-2-4-dimethylphenol)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)